

Essential Guide to Handling 2,2'-Dihydroxyazobenzene: Safety, Operations, and Disposal

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,2'-Dihydroxyazobenzene

Cat. No.: B1580835

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This document provides immediate and essential safety and logistical information for the handling of **2,2'-Dihydroxyazobenzene** (CAS No: 2050-14-8). It is intended for researchers, scientists, and professionals in drug development, offering procedural guidance to ensure safe laboratory practices.

Physicochemical and Safety Data

The following table summarizes the key quantitative data for **2,2'-Dihydroxyazobenzene**.

Property	Value	Reference
CAS Number	2050-14-8	[1][2][3][4]
Molecular Formula	C ₁₂ H ₁₀ N ₂ O ₂	[2][5]
Molecular Weight	214.22 g/mol	[2][3][4]
Appearance	Yellow to amber to green powder	[2]
Melting Point	170-179 °C	[2][4]
Purity	≥97%	[1][3]
Storage Temperature	2-8°C	[2][4]
Hazard Statements	H315, H319, H335	[1][3]
Signal Word	Warning	[1][3]
Hazard Classifications	Skin Irritant 2, Eye Irritant 2, STOT SE 3	[3]

Operational Plan: Handling and Storage

Safe handling of **2,2'-Dihydroxyazobenzene** requires strict adherence to the following procedures to minimize exposure and ensure a safe laboratory environment.

Engineering Controls

- Ventilation: Always handle **2,2'-Dihydroxyazobenzene** in a well-ventilated area.[6] Use a chemical fume hood or other appropriate exhaust ventilation where dust may be generated. [6]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical. The following equipment is mandatory when handling this compound:

- Eye Protection: Wear chemical safety goggles or glasses with side-shields that conform to EN166 standards.[3][6]

- **Hand Protection:** Use chemically resistant gloves (e.g., nitrile).[7] Gloves must be inspected before use and disposed of properly after handling the material.[6] Avoid skin contact by using proper glove removal techniques.[6]
- **Respiratory Protection:** For operations that may generate dust, a NIOSH-approved N95 dust mask or a higher level of respiratory protection is required.[1][3]
- **Body Protection:** Wear a lab coat or impervious clothing to prevent skin contact.[6] For larger quantities or situations with a higher risk of splashing, chemical-resistant coveralls should be considered.[7]
- **Footwear:** Closed-toe shoes are mandatory.[8]

Handling Procedures

- **General Hygiene:** Avoid contact with skin, eyes, and clothing.[6] Do not breathe dust. Wash hands thoroughly after handling and before breaks.[6]
- **Dispensing:** When weighing or transferring the powder, do so in a designated area with local exhaust ventilation to minimize dust generation.
- **Spills:** In case of a spill, evacuate the area. Prevent dust formation.[6] Collect the spilled material using a method that does not generate dust (e.g., HEPA-filtered vacuum or wet sweeping). Place the collected material in a sealed container for disposal.[6]

Storage

- **Conditions:** Store in a cool, dry, and well-ventilated place.[6] The recommended storage temperature is between 2-8°C.[2][4]
- **Containers:** Keep the container tightly closed to prevent contamination and moisture absorption.[6]
- **Incompatibilities:** Store away from incompatible materials (strong oxidizing agents).

Disposal Plan

Proper disposal of **2,2'-Dihydroxyazobenzene** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection

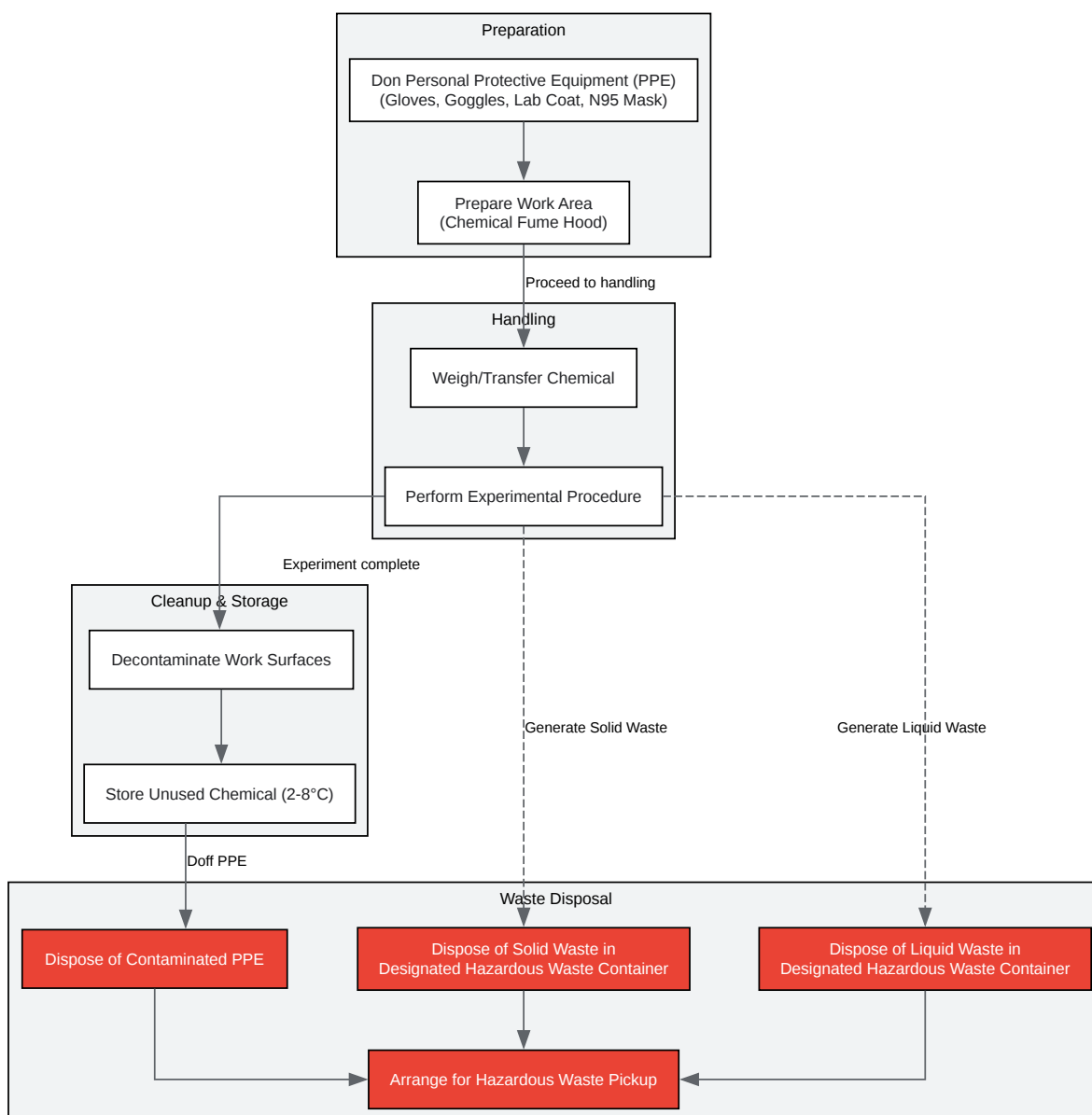
- **Chemical Waste:** Unused or waste **2,2'-Dihydroxyazobenzene** should be collected in a designated, labeled, and sealed container. Do not mix with other waste streams unless compatibility is confirmed.
- **Contaminated Materials:** All disposable items that have come into contact with the chemical, such as gloves, weighing papers, and pipette tips, must be considered hazardous waste. These should be collected in a separate, clearly labeled, sealed container or bag.^[6]

Disposal Procedure

- **Licensed Disposal:** All waste containing **2,2'-Dihydroxyazobenzene** must be disposed of through a licensed hazardous waste disposal company. Do not dispose of this chemical down the drain or in regular trash.^[6]
- **Empty Containers:** Thoroughly rinse empty containers with a suitable solvent. The first rinseate must be collected and disposed of as hazardous waste.^[9] After thorough rinsing and drying, deface or remove the label before disposing of the container as non-hazardous waste.^[9]

Experimental Workflow Visualization

The following diagram illustrates the standard workflow for handling **2,2'-Dihydroxyazobenzene**, from preparation to disposal, emphasizing critical safety checkpoints.



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Caption: Safe handling workflow for **2,2'-Dihydroxyazobenzene**.

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